

Thermodynamic Properties of Dichlorotoluene Isomers: A Technical Guide

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Compound of Interest

Compound Name: 2,3-Dichlorotoluene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of the six isomers of dichlorotoluene. Dichlorotoluenes are important intermediates in the synthesis of various agrochemicals and pharmaceuticals. A thorough understanding of their thermodynamic properties is crucial for process design, optimization, and safety assessment in drug development and manufacturing. This document summarizes available data on the physical and thermodynamic properties of these isomers, outlines common experimental protocols for their determination, and visualizes the relationships between them.

Core Thermodynamic and Physical Properties

The following tables summarize the key physical and thermodynamic properties of the six dichlorotoluene isomers. It is important to note that a complete, experimentally verified, and directly comparable set of standard enthalpy of formation, standard entropy, and heat capacity data for all six isomers is not readily available in publicly accessible literature. The data presented here is compiled from various sources and should be used with an understanding of its potential variability.

Table 1: Physical Properties of Dichlorotoluene Isomers

Isomer	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/mL at 20°C)
2,3-Dichlorotoluene	32768-54-0	C ₇ H ₆ Cl ₂	161.03	208[1][2]	5[1]	1.266[1]
2,4-Dichlorotoluene	95-73-8	C ₇ H ₆ Cl ₂	161.03	201[1]	-13.1[1]	1.25[1]
2,5-Dichlorotoluene	19398-61-9	C ₇ H ₆ Cl ₂	161.03	201[1][3]	4-5[3]	1.254[1][3]
2,6-Dichlorotoluene	118-69-4	C ₇ H ₆ Cl ₂	161.03	198-201[1][4]	2.6-2.8[1][4]	1.266[1]
3,4-Dichlorotoluene	95-75-0	C ₇ H ₆ Cl ₂	161.03	209[1]	-14.7[1]	1.25[1]
3,5-Dichlorotoluene	25186-47-4	C ₇ H ₆ Cl ₂	161.03	202[1]	25.1[1]	(solid)[1]

Table 2: Thermodynamic Properties of Dichlorotoluene Isomers

Note: Comprehensive and directly comparable experimental data for standard enthalpy of formation, standard entropy, and heat capacity for all isomers are limited. The values that are available are often from computational estimations or varied experimental sources, making direct comparison challenging. Researchers should consult the primary literature for specific conditions and methodologies.

Isomer	Enthalpy of Formation (ΔH_f°)	Standard Entropy (S°)	Heat Capacity (C_p)
2,3-Dichlorotoluene	Data not readily available	Data not readily available	Data not readily available
2,4-Dichlorotoluene	Data not readily available	Data not readily available	Data not readily available
2,5-Dichlorotoluene	Data not readily available	Data not readily available	Data not readily available
2,6-Dichlorotoluene	Data not readily available	Data not readily available	Data not readily available
3,4-Dichlorotoluene	Critically evaluated data available in NIST/TRC Web Thermo Tables[5]	Critically evaluated data available in NIST/TRC Web Thermo Tables[5]	Critically evaluated data for ideal gas available in NIST/TRC Web Thermo Tables[5]
3,5-Dichlorotoluene	Data not readily available	Data not readily available	Data not readily available

Experimental Protocols for Thermodynamic Property Determination

The determination of the thermodynamic properties of dichlorotoluene isomers relies on a suite of well-established experimental techniques. The following sections provide an overview of the methodologies for key experiments.

Calorimetry for Enthalpy of Formation and Heat Capacity

Calorimetry is the primary method for measuring heat changes associated with chemical reactions and physical transitions, which are fundamental to determining enthalpy of formation and heat capacity.

1. Bomb Calorimetry (for Enthalpy of Combustion):

- Principle: A known mass of the dichlorotoluene isomer is completely combusted in a high-pressure oxygen environment within a sealed container called a "bomb." The heat released by the combustion reaction is absorbed by a surrounding water bath of known mass.
- Procedure:
 - A pellet of the sample is weighed and placed in the bomb.
 - The bomb is sealed and pressurized with pure oxygen.
 - The bomb is submerged in a precisely measured quantity of water in an insulated container (calorimeter).
 - The initial temperature of the water is recorded.
 - The sample is ignited electrically.
 - The temperature of the water is monitored until it reaches a maximum and then begins to cool.
 - The heat of combustion is calculated from the temperature change, the heat capacity of the calorimeter system, and the mass of the sample.
- Data Analysis: The standard enthalpy of formation is then calculated from the standard enthalpy of combustion using Hess's Law, along with the known standard enthalpies of formation of the combustion products (CO_2 , H_2O , and HCl).

2. Differential Scanning Calorimetry (DSC) (for Heat Capacity):

- Principle: DSC measures the difference in the amount of heat required to increase the temperature of a sample and a reference.
- Procedure:
 - A small, weighed amount of the dichlorotoluene isomer is sealed in a sample pan. An empty pan is used as a reference.
 - The sample and reference pans are placed in the DSC instrument.

- The instrument heats both pans at a controlled, linear rate.
- The difference in heat flow to the sample and reference is measured as a function of temperature.
- Data Analysis: The heat capacity of the sample is determined by comparing the heat flow with that of a known standard, typically sapphire, under the same conditions.

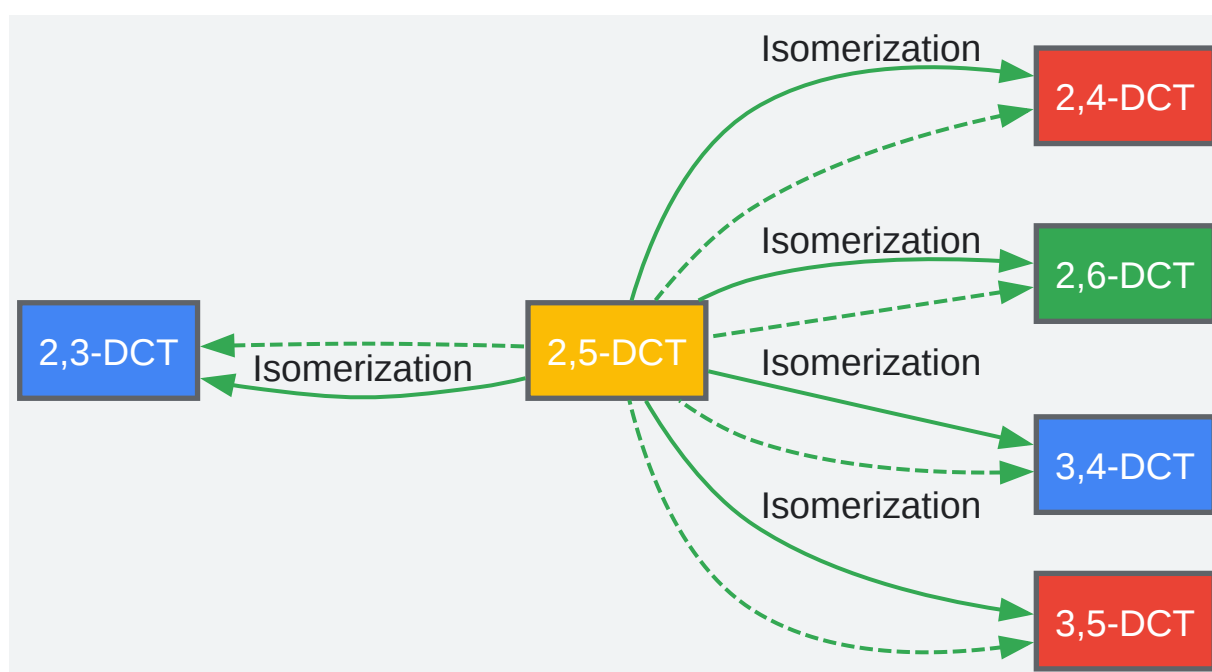
Ebulliometry for Vapor Pressure and Enthalpy of Vaporization

Ebulliometry is a technique used to accurately measure the boiling point of a liquid at a given pressure. This data is essential for determining vapor pressure and enthalpy of vaporization.

- Principle: An ebulliometer is an apparatus that heats a liquid to its boiling point and allows for the precise measurement of the equilibrium temperature between the liquid and vapor phases at a controlled pressure.
- Procedure:
 - The dichlorotoluene isomer is placed in the boiling flask of the ebulliometer.
 - The system is connected to a pressure control system (manostat) and a vacuum pump to set the desired pressure.
 - The liquid is heated, and the vapor is allowed to condense and return to the boiling flask, ensuring a continuous equilibrium.
 - A highly accurate thermometer or thermocouple is placed in a thermowell that is bathed in the condensing vapor to measure the boiling temperature at the set pressure.
 - The process is repeated at various pressures to obtain a set of vapor pressure-temperature data points.
- Data Analysis: The enthalpy of vaporization (ΔH_{vap}) can be determined from the vapor pressure data using the Clausius-Clapeyron equation, which relates the natural logarithm of the vapor pressure to the inverse of the absolute temperature.

Isomerization of Dichlorotoluenes

The dichlorotoluene isomers can be interconverted through isomerization reactions, typically catalyzed by strong acids. Understanding the thermodynamics of these reactions is important for controlling product distribution in synthesis.

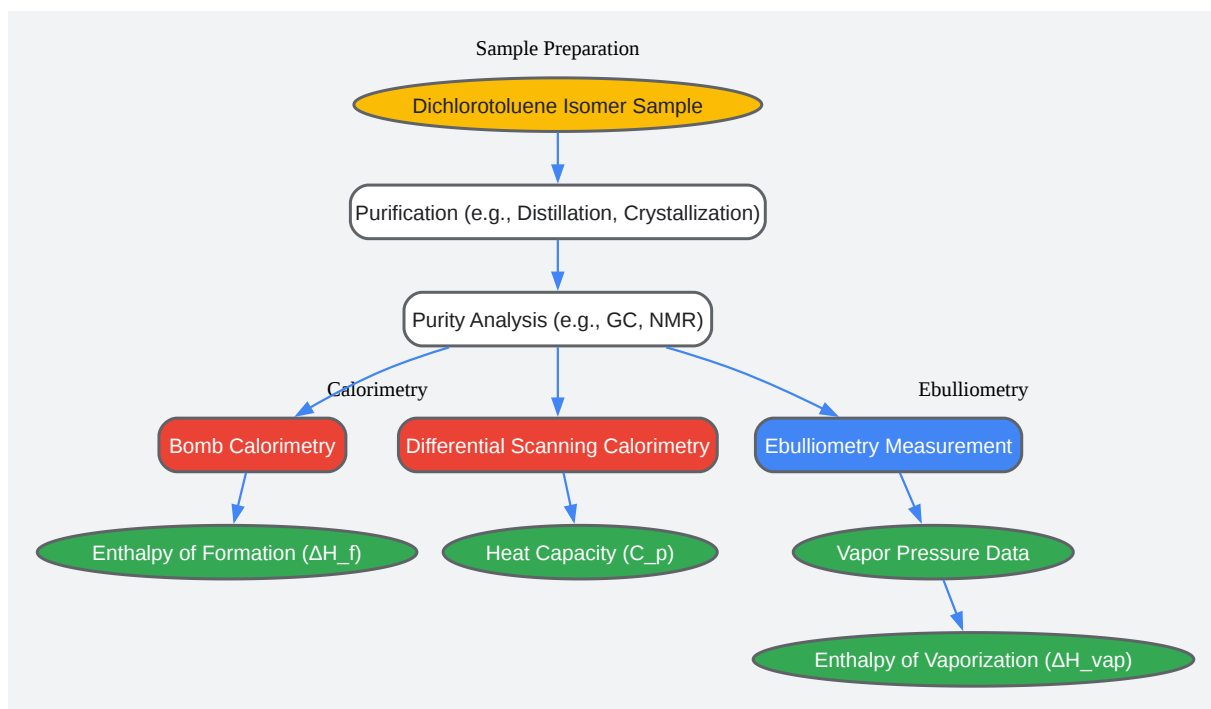


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Caption: Isomerization pathways of dichlorotoluene (DCT) isomers.

Experimental Workflow for Thermodynamic Property Determination

The following diagram illustrates a typical workflow for the experimental determination of the key thermodynamic properties of a dichlorotoluene isomer.



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Caption: Workflow for thermodynamic property determination.

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